

Technical Guide: 1-Bromo-4-iodobenzene-¹³C₆

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Compound of Interest

Compound Name: 1-Bromo-4-iodobenzene-¹³C₆

Cat. No.: B1144398

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1-Bromo-4-iodobenzene-¹³C₆, a stable isotope-labeled compound valuable in advanced research and drug development. This document details its chemical and physical properties, synthesis, and key applications, with a focus on its role as a tracer and internal standard in quantitative analyses.

Chemical Identity and Physical Properties

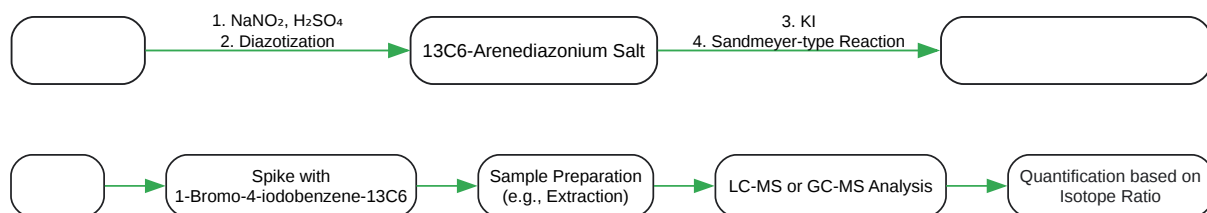
1-Bromo-4-iodobenzene-¹³C₆ is a heavy-isotope labeled version of 1-bromo-4-iodobenzene, where all six carbon atoms in the benzene ring are the ¹³C isotope. This isotopic labeling makes it an invaluable tool for a variety of analytical techniques.

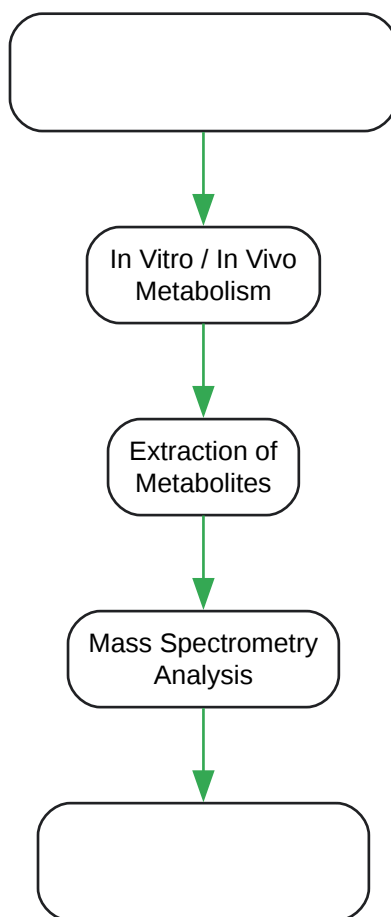
Property	Value	Reference
CAS Number	1261170-84-6	[1]
Molecular Formula	$^{13}\text{C}_6\text{H}_4\text{BrI}$	
Molecular Weight	284.83 g/mol	
Appearance	White to off-white crystalline solid	[2]
Melting Point	89-93 °C (for non-labeled)	[3]
Boiling Point	120-122 °C at 14 mmHg (for non-labeled)	[3]
Solubility	Insoluble in water; soluble in organic solvents	[4]

Synthesis and Purification

While a specific detailed protocol for the synthesis of 1-Bromo-4-iodobenzene- $^{13}\text{C}_6$ is not readily available in published literature, a common and adaptable method involves a Sandmeyer-type reaction starting from a ^{13}C -labeled precursor. The synthesis of the non-labeled analogue typically starts from 4-bromoaniline.[5] For the $^{13}\text{C}_6$ version, the synthesis would logically start from $^{13}\text{C}_6$ -aniline or a related $^{13}\text{C}_6$ -benzene derivative.

A generalized synthetic pathway is as follows:





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References

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